

An In-depth Technical Guide to the Safety and Handling of 1-Pyrenebutanol

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Compound of Interest

Compound Name: 1-Pyrenebutanol

Cat. No.: B1224789

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **1-Pyrenebutanol**, a fluorescent organic building block utilized in various research applications, including the synthesis of labeled nanoparticles and as a substrate in enzymatic studies.^[1] Due to its hazardous nature, a thorough understanding of its properties and associated risks is crucial for ensuring laboratory safety.

Chemical and Physical Properties

1-Pyrenebutanol is a yellow-tan powder that is not readily soluble in water.^[2] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C20H18O	[3][4][5]
Molecular Weight	274.36 g/mol	[1][6]
Appearance	White to light yellow or yellow-tan solid/powder	[1][2][7]
Melting Point	80-83 °C (lit.)	[1][7][8]
Boiling Point	488.4 ± 24.0 °C (Predicted)	[1][7][8]
Density	1.217 ± 0.06 g/cm3 (Predicted)	[1][7][8]
Flash Point	205.4 °C	[8]
Solubility	Does not mix well with water	[2]

Hazard Identification and Classification

1-Pyrenebutanol is classified as a hazardous substance.[2] It is an irritant that can affect the eyes, skin, and respiratory system.[2][3]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Sources:[1][3][4]

Toxicological Information

While no significant acute toxicological data has been identified in the literature, **1-Pyrenebutanol** is known to pose several health risks.^[2]

- **Inhalation:** Can cause respiratory irritation.^{[2][3]} Individuals with pre-existing respiratory conditions may be more susceptible to its effects.^[2] Long-term exposure may lead to airway diseases.^[2]
- **Skin Contact:** Causes skin irritation and can provoke inflammation upon contact.^{[2][3]} It may worsen pre-existing dermatitis.^[2] Entry into the bloodstream through cuts or abrasions could lead to systemic injury.^[2]
- **Eye Contact:** Causes serious eye irritation and potential damage.^{[2][3]}
- **Ingestion:** While not classified as harmful by ingestion, it may still be detrimental to health, particularly for individuals with pre-existing organ damage.^[2]
- **Chronic Health Effects:** There is limited evidence suggesting that repeated or long-term occupational exposure may result in cumulative health effects.^[2] Asthma-like symptoms, potentially due to reactive airways dysfunction syndrome (RADS), may persist for an extended period after exposure ceases.^[2]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1-Pyrenebutanol** to minimize exposure and ensure a safe laboratory environment.

A risk assessment should be conducted to determine the appropriate controls and PPE. The following are general recommendations:

- **Ventilation:** Use in a well-ventilated area.^[2] For procedures that may generate dust, a fume hood is recommended.
- **Personal Protective Equipment:**
 - **Eye Protection:** Safety glasses or goggles are essential.^[2]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[2]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or higher is recommended.
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[2]
- Avoid all personal contact, including inhalation of dust.[2]
- Do not eat, drink, or smoke in areas where **1-Pyrenebutanol** is handled or stored.[2]
- Wash hands thoroughly with soap and water after handling.[2]
- Keep containers securely sealed when not in use.[2]
- Avoid physical damage to containers.[2]
- Contaminated work clothes should be laundered separately before reuse.[2]
- Store in original, clearly labeled containers.[2]
- Keep containers in a cool, dry, and well-ventilated area.[2]
- Store away from incompatible materials, such as oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches), as ignition may occur.[2]
- Protect containers from physical damage and inspect them regularly for leaks.[2]

Emergency and First Aid Procedures

In the event of exposure or a spill, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. ^[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

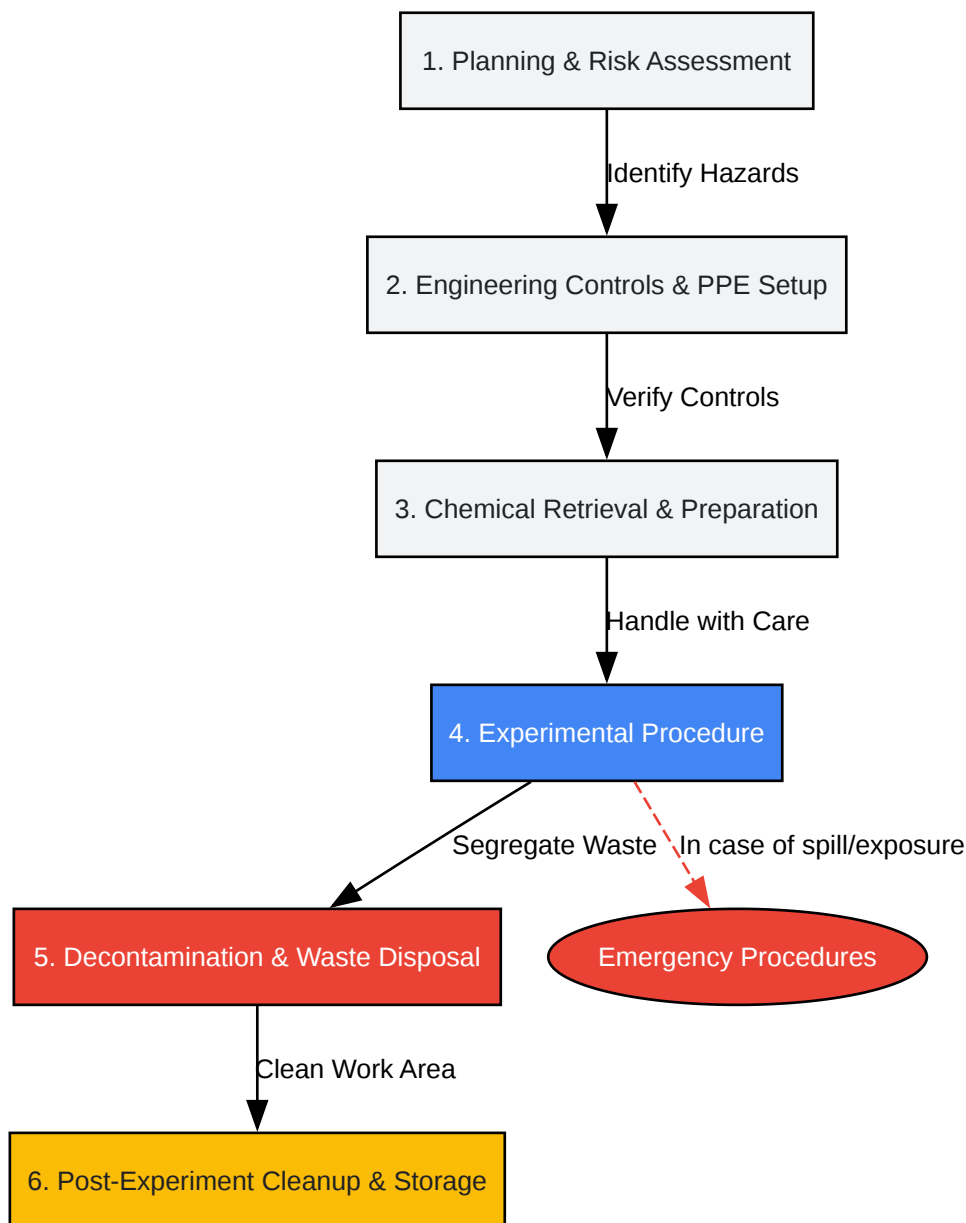
Source:^[2]

- Minor Spills:
 - Clean up spills immediately.^[2]
 - Avoid breathing dust and contact with skin and eyes.^[2]
 - Wear appropriate PPE.^[2]
 - Use dry clean-up procedures and avoid generating dust.^[2]
 - Sweep, shovel, or vacuum the spilled material into a clean, dry, sealable, and labeled container for disposal.^[2]
- Major Spills:
 - Evacuate the area and advise personnel of the moderate hazard.^[2]
 - Alert emergency responders.^[2]

- Prevent the spillage from entering drains or waterways.[2]

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Pyrenebutanol** in a research setting.



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Caption: A workflow for the safe handling of **1-Pyrenebutanol**.

Disposal Considerations

Dispose of **1-Pyrenebutanol** and its containers in accordance with local, state, and federal regulations. Do not discharge into sewers or waterways.[2]

Incompatible Materials

Avoid contact with strong oxidizing agents to prevent the risk of ignition.[2]

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a formal safety assessment or the information provided in a Safety Data Sheet (SDS). Always consult the SDS for **1-Pyrenebutanol** from your supplier before use.

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